

Technical Guide: Physicochemical Properties of 1,2-Oxathiolan-4-ol, 2,2-dioxide

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Compound of Interest

Compound Name: 1,2-Oxathiolan-4-ol, 2,2-dioxide

Cat. No.: B12084657

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For: Researchers, Scientists, and Drug Development Professionals Subject: Molecular Weight and Compositional Analysis

This document provides a detailed summary of the molecular weight and constituent atomic masses for the chemical compound **1,2-Oxathiolan-4-ol, 2,2-dioxide**, a substance of interest in various research and development applications.

Molecular Identity and Weight

The fundamental physicochemical properties of **1,2-Oxathiolan-4-ol, 2,2-dioxide** are essential for experimental design, stoichiometric calculations, and analytical characterization. The molecular formula for this compound is $C_3H_6O_4S$.^[1] Based on this formula, the calculated molecular weight is 138.14 g/mol.^{[1][2]}

A comprehensive breakdown of the molecular composition and weight is presented below.

Table 1: Molecular Weight and Composition

Property	Value	Source
Chemical Name	1,2-Oxathiolan-4-ol, 2,2-dioxide	N/A
CAS Number	10200-48-3	[1] [2]
Molecular Formula	C ₃ H ₆ O ₄ S	[1] [3]
Molecular Weight	138.14 g/mol	[1] [2]
Exact Mass	137.99868 Da	[1]

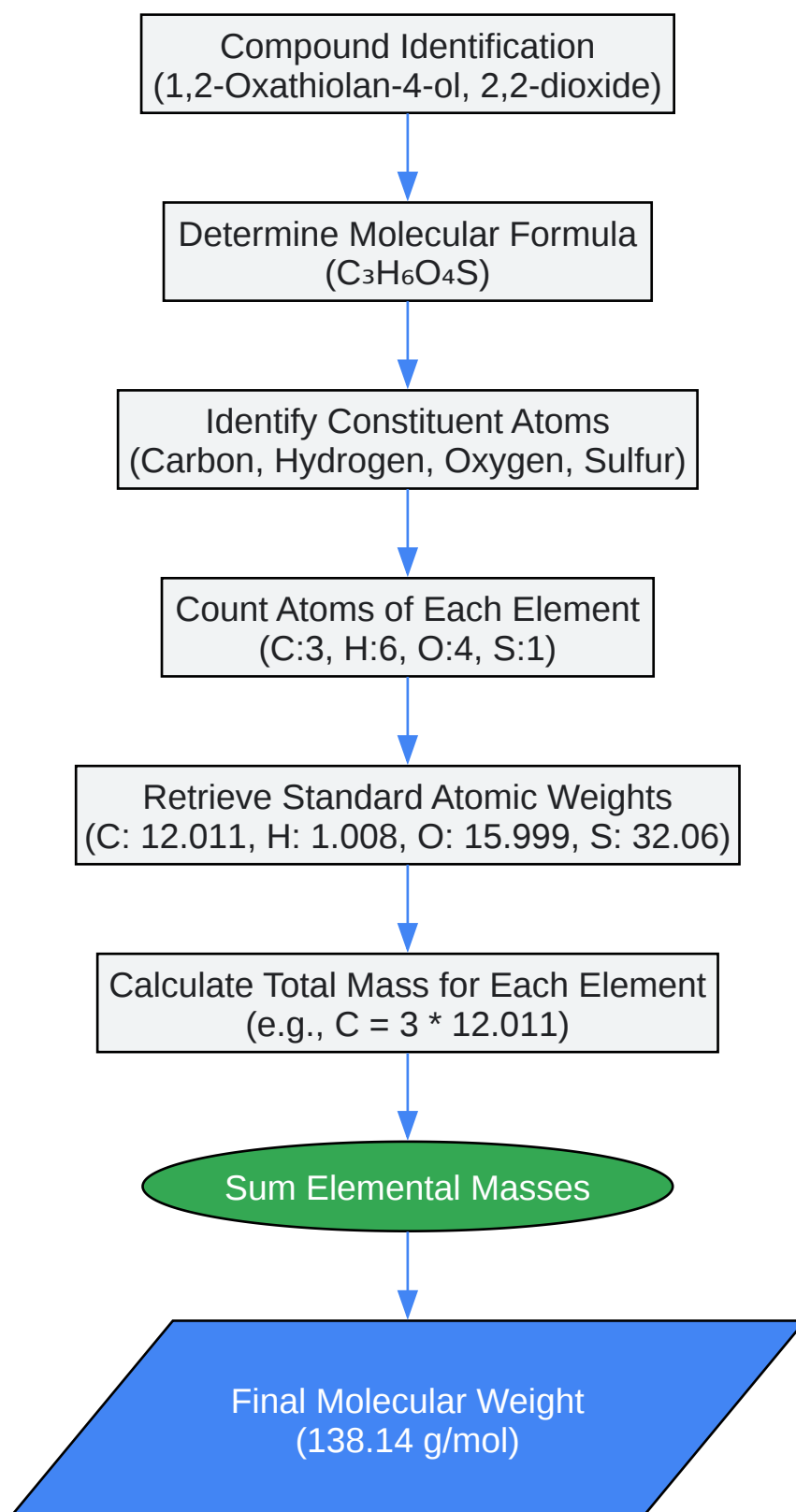
Table 2: Elemental Composition

Element	Symbol	Atomic Count	Atomic Mass (amu)	Total Mass (amu)
Carbon	C	3	12.011	36.033
Hydrogen	H	6	1.008	6.048
Oxygen	O	4	15.999	63.996
Sulfur	S	1	32.06	32.06
Total	14	138.137		

Note: Standard atomic weights are used for the calculation. The total calculated value may differ slightly from the literature value due to rounding.

Methodology for Molecular Weight Determination

The process for determining the molecular weight of a compound from its chemical formula is a foundational calculation in chemistry. The logical workflow for this determination is illustrated in the diagram below. This process involves identifying the molecular formula, summing the masses of each constituent atom, and arriving at the final molecular weight.



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Caption: Workflow for Molecular Weight Calculation.

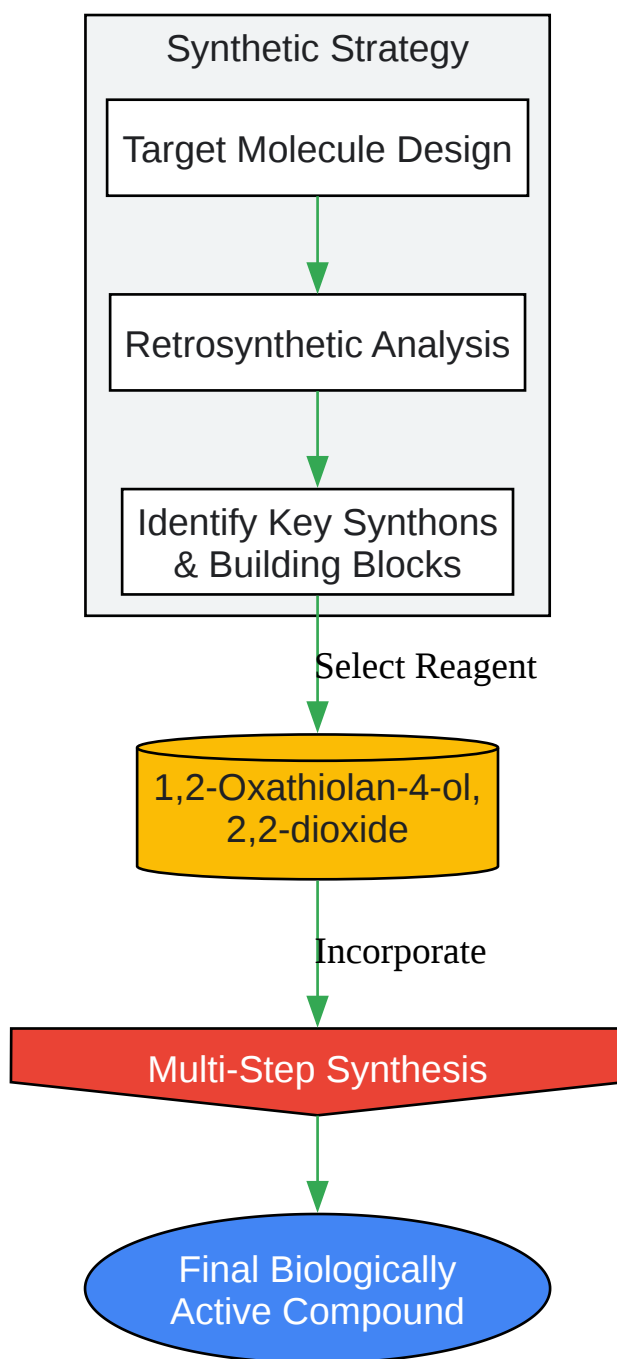
Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis (e.g., NMR, Mass Spectrometry, HPLC) of **1,2-Oxathiolan-4-ol, 2,2-dioxide** are beyond the scope of this document. Such methodologies are typically found in peer-reviewed scientific literature, chemical synthesis databases, and patents. Researchers are advised to consult platforms such as SciFinder, Reaxys, PubChem, and relevant academic journals for specific, validated experimental procedures. The protocols would generally include:

- Synthesis: Reaction setup, reagent stoichiometry, reaction conditions (temperature, pressure, time), and workup procedures.
- Purification: Techniques such as recrystallization, column chromatography, or distillation.
- Characterization: Analytical methods to confirm the structure and purity, including ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry.

Signaling Pathways and Logical Relationships

As a chemical reagent, **1,2-Oxathiolan-4-ol, 2,2-dioxide** serves as a building block or protecting group in organic synthesis.^[2] It does not possess inherent signaling pathway activity itself but can be used to synthesize biologically active molecules. The logical relationship in its use is that of a tool in a multi-step synthesis workflow, designed to achieve a specific molecular target. The diagram below illustrates this conceptual relationship.



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Caption: Role in a Synthetic Workflow.

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References

- 1. 1,2-Oxathiolan-4-ol, 2,2-dioxide | lookchem [lookchem.com]
- 2. 1,2-Oxathiolan-4-ol, 2,2-dioxide | 10200-48-3 | Benchchem [benchchem.com]
- 3. 1,2-Oxathiolan-4-ol, 2,2-dioxide | C3H6O4S | CID 53781572 - PubChem [pubchem.ncbi.nlm.nih.gov]
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